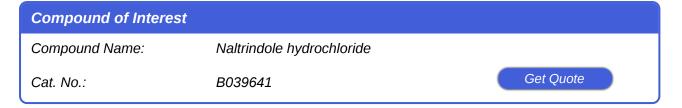


Application Notes and Protocols: Naltrindole Hydrochloride for Immunohistochemistry

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Naltrindole hydrochloride is a highly potent and selective non-peptide antagonist of the delta-opioid receptor $(\delta\text{-OR}).[1][2][3]$ Its ability to specifically block $\delta\text{-OR}$ signaling makes it an invaluable tool in neuroscience and pharmacology research.[1] While not used as a direct staining agent in immunohistochemistry (IHC), naltrindole hydrochloride is frequently employed in experimental designs to investigate the distribution, regulation, and function of δ -opioid receptors in various tissues.

These application notes provide detailed protocols for performing immunohistochemistry on tissues that have been treated with **naltrindole hydrochloride** to elucidate the effects of δ -OR blockade. The primary application is the immunodetection of the δ -opioid receptor itself or downstream signaling molecules to understand the receptor's role in cellular processes.

Data Presentation Quantitative Data Summary

The following table summarizes the binding affinity of naltrindole for the delta-opioid receptor. This data is crucial for designing experiments where effective receptor blockade is required prior to tissue harvesting and subsequent immunohistochemical analysis.



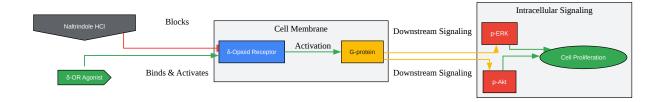
Ligand	Receptor	Species	Preparation	Ki (nM)	Reference
Naltrindole	Delta-Opioid Receptor (DOR)	Human	Cloned	9.4	[4]
3H- Naltrindole	Delta-Opioid Receptor	Mouse	Brain	0.0562	[5]
Naltrindole	Delta-Opioid Receptor	-	-	0.02	[1]

Ki (Inhibition Constant): A measure of the binding affinity of a ligand to a receptor. A lower Ki value indicates a higher binding affinity.

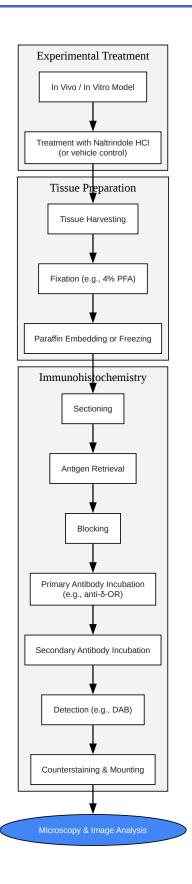
Signaling Pathways

Naltrindole hydrochloride, as a δ -OR antagonist, blocks the downstream signaling cascades typically initiated by the binding of endogenous or exogenous δ -OR agonists. One of the key pathways affected is the G-protein coupled receptor (GPCR) signaling cascade, which can influence cell proliferation and survival pathways such as the ERK and Akt signaling pathways. [1][6]









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